

An In-depth Technical Guide to Digitogenin: Chemical Structure and Properties

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Compound of Interest

Compound Name: Digitogenin

Cat. No.: B1217190

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Introduction

Digitogenin is a steroidal sapogenin, which serves as the aglycone component of the saponin digitonin, found in the foxglove plant (*Digitalis purpurea*)[1]. As a member of the spirostanol class of natural products, **digitogenin** possesses a rigid steroidal backbone with a characteristic spiroketal side chain. While its glycoside, digitonin, is well-known for its detergent properties in biochemical applications, **digitogenin** itself exhibits biological activities of interest, primarily related to its classification as a cardiac glycoside. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **digitogenin**, along with detailed experimental protocols for its extraction, purification, and analysis.

Chemical Structure and Physicochemical Properties

Digitogenin is a polycyclic organic compound with a complex stereochemistry. Its structure is characterized by a pentacyclic steroid nucleus and a spiroketal functional group.

Table 1: Chemical Identifiers and Physicochemical Properties of **Digitogenin**

Property	Value	Reference(s)
IUPAC Name	(1R,2S,3S,4R,5'R,6R,7S,8R,9S,12S,13S,15R,16R,18S)-5',7,9,13-tetramethylspiro[5-oxapentacyclo[10.8.0.0 ^{2,9} .0 ^{4,8} .0 ^{13,18}]icosane-6,2'-oxane]-3,15,16-triol	[2]
Chemical Formula	C ₂₇ H ₄₄ O ₅	[2]
SMILES Notation	<chem>C[C@@H]1CC[C@@]2(--INVALID-LINK----INVALID-LINK--O)O)C)C)O">C@HC)OC1</chem>	[2]
Molecular Weight	448.6 g/mol	[2]
Melting Point	283 °C	[3]
Boiling Point	Data not readily available	
Solubility	Insoluble in water; soluble in ethanol.	[4]
pKa	Data not readily available	

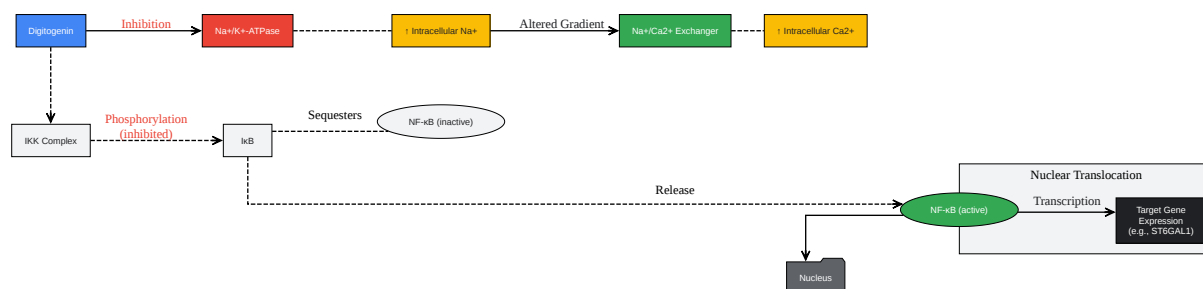
Biological Activity and Signaling Pathways

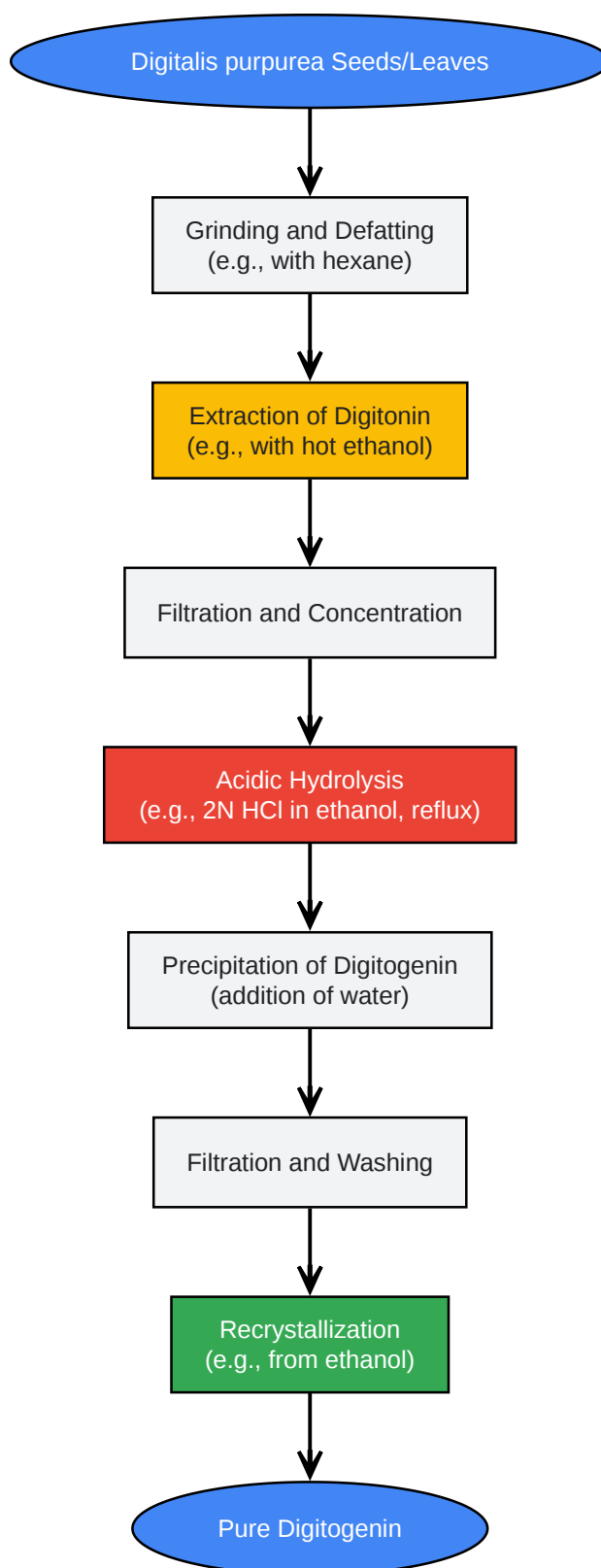
Digitogenin, as a cardiac glycoside, is known to primarily exert its biological effects through the inhibition of the plasma membrane Na⁺/K⁺-ATPase (sodium-potassium pump)[1][5]. This inhibition leads to an increase in intracellular sodium, which in turn affects the sodium-calcium exchanger, leading to an increase in intracellular calcium concentration and enhanced cardiac contractility.

While the direct signaling pathways modulated by **digitogenin** are not as extensively studied as those for its glycoside derivatives like digitoxin, it is plausible that it shares similar mechanisms. Digitoxin has been shown to suppress the activation of NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells)[6][7]. NF-κB is a key transcription factor

involved in inflammatory responses, cell survival, and proliferation. Its inhibition can lead to downstream effects on gene expression related to these processes.

Below is a proposed signaling pathway for **digitogenin**, based on the known mechanisms of related cardiac glycosides.





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